

# What is Upadacitinib-d5 and its primary use in research

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## Compound of Interest

Compound Name: Upadacitinib-d5

Cat. No.: B15599766

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## Upadacitinib-d5: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Upadacitinib-d5**, a deuterated analog of the Janus kinase (JAK) inhibitor, Upadacitinib. The document outlines its primary application in research, details the mechanism of action of the parent compound, and presents a comprehensive experimental protocol for its use in quantitative analysis.

### Introduction to Upadacitinib-d5

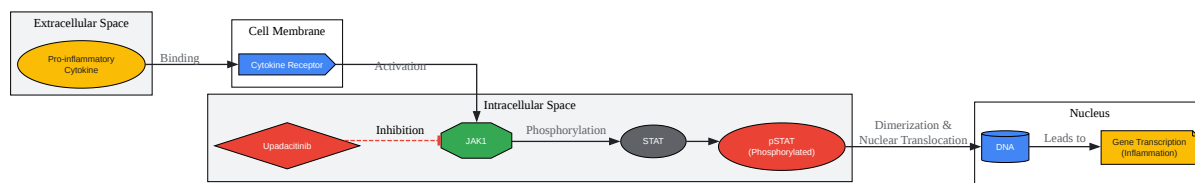
**Upadacitinib-d5** is a stable, isotopically labeled form of Upadacitinib, a selective inhibitor of Janus kinase 1 (JAK1).<sup>[1]</sup> By incorporating five deuterium atoms, **Upadacitinib-d5** serves as an ideal internal standard for the quantitative analysis of Upadacitinib in biological matrices.<sup>[1]</sup> Its primary use in research is to ensure the accuracy and precision of bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), by correcting for variations in sample preparation and instrument response.<sup>[1]</sup>

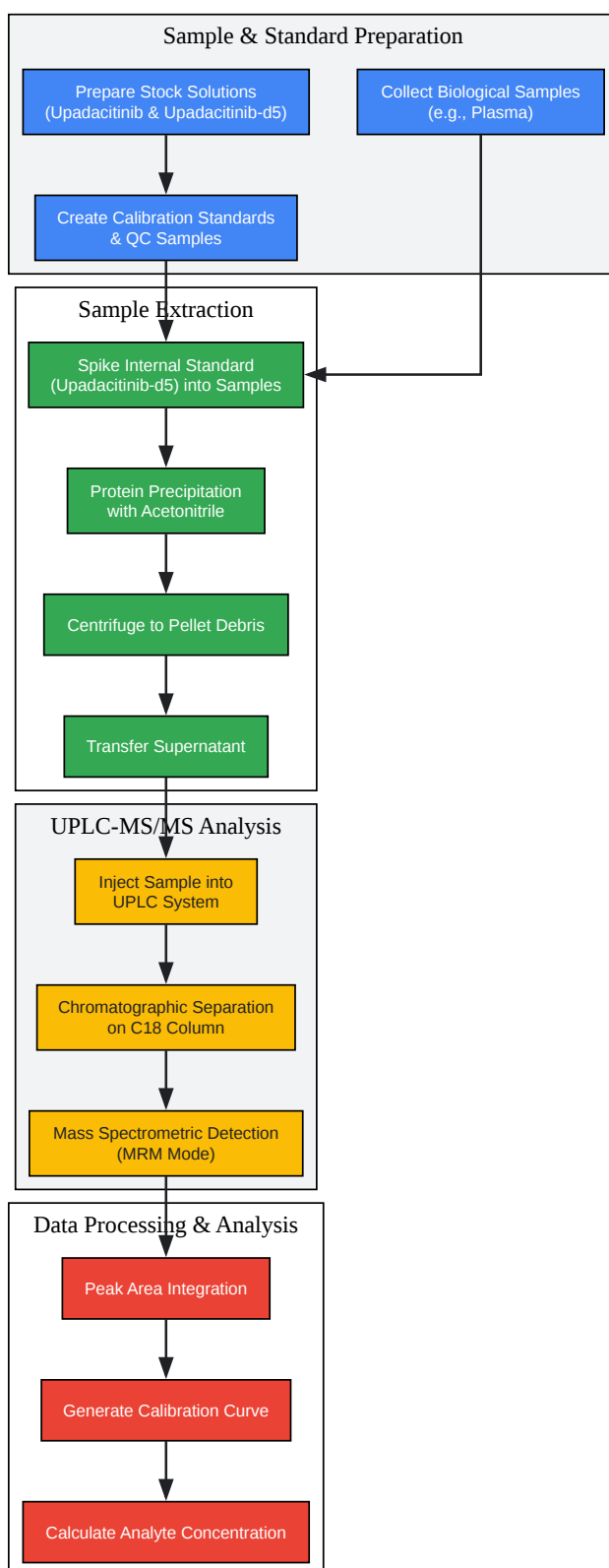
The parent compound, Upadacitinib, is a disease-modifying antirheumatic drug (DMARD) used in the treatment of several autoimmune and inflammatory conditions, including rheumatoid arthritis, psoriatic arthritis, atopic dermatitis, and ulcerative colitis.<sup>[2][3][4]</sup> Its therapeutic effect

stems from the modulation of the JAK-STAT signaling pathway, a critical cascade in the immune response.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Mechanism of Action: The JAK-STAT Signaling Pathway

Upadacitinib functions by selectively inhibiting JAK1, an intracellular enzyme that plays a crucial role in the signaling of various pro-inflammatory cytokines.[\[5\]](#)[\[6\]](#)[\[7\]](#) This inhibition prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which are key downstream proteins.[\[7\]](#)[\[8\]](#)[\[9\]](#) The blockade of STAT activation ultimately leads to a reduction in the transcription of genes involved in the inflammatory response.[\[9\]](#)





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## References

- 1. Development of an UPLC-MS/MS Method for the Quantitative Analysis of Upadacitinib in Beagle Dog Plasma and Pharmacokinetics Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. blinkhealth.com [blinkhealth.com]
- 3. Upadacitinib hemihydrate | C<sub>34</sub>H<sub>40</sub>F<sub>6</sub>N<sub>12</sub>O<sub>3</sub> | CID 133053456 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Buy Rinvoq (Upadacitinib) from Our Certified Canadian Pharmacy [canadianpharmacyking.com]
- 5. GSRS [precision.fda.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Upadacitinib | C<sub>17</sub>H<sub>19</sub>F<sub>3</sub>N<sub>6</sub>O | CID 58557659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. rndsystems.com [rndsystems.com]
- 10. Development of an UPLC-MS/MS Method for the Quantitative Analysis of Upadacitinib in Beagle Dog Plasma and Pharmacokinetics Study - PMC [pmc.ncbi.nlm.nih.gov]
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